

A Comprehensive Guide to the Safe Handling of Methyl 4-bromo-2-methoxybenzoate

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Compound of Interest

Compound Name: Methyl 4-bromo-2-methoxybenzoate

Cat. No.: B136142

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For Researchers, Scientists, and Drug Development Professionals

Methyl 4-bromo-2-methoxybenzoate is a valuable reagent in organic synthesis, frequently employed in the development of novel pharmaceutical compounds. However, its utility is matched by potential hazards that necessitate rigorous adherence to safety protocols. This guide provides essential, in-depth information on the personal protective equipment (PPE), handling procedures, and disposal of **Methyl 4-bromo-2-methoxybenzoate**, ensuring the safety of laboratory personnel and the integrity of your research.

Hazard Identification and Risk Assessment: Understanding the "Why"

Before handling any chemical, a thorough understanding of its potential hazards is paramount.

Methyl 4-bromo-2-methoxybenzoate is classified under the Globally Harmonized System (GHS) with the following primary hazard:

- Acute Toxicity (Oral), Category 3 (H301): Toxic if swallowed.[1]

Some suppliers also indicate that it may cause skin and eye irritation.[2][3][4] The presence of a halogen (bromine) on the aromatic ring suggests that it should be handled with the care afforded to other halogenated aromatic compounds, which can present various toxicological risks.[5]

The primary routes of exposure are ingestion, skin contact, and eye contact. Inhalation of dust particles is also a potential risk, especially when handling the solid form. Therefore, our safety strategy is designed to create multiple barriers to prevent this compound from entering the body.

Personal Protective Equipment (PPE): Your First Line of Defense

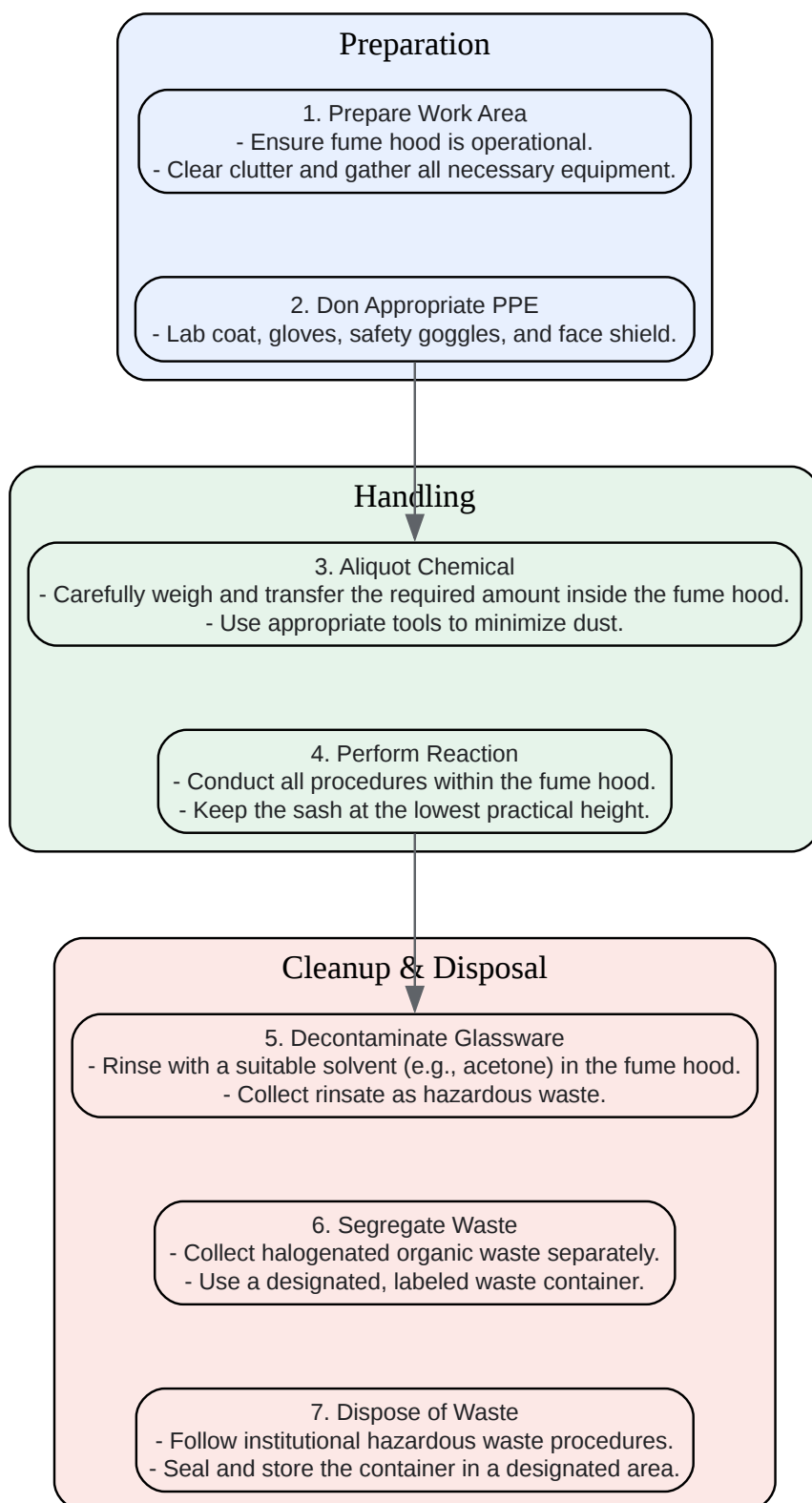
A comprehensive PPE plan is non-negotiable when working with **Methyl 4-bromo-2-methoxybenzoate**.^[5] The following table summarizes the recommended PPE, with explanations for each selection.

PPE Component	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against accidental splashes of solutions containing the compound and from airborne dust particles that can cause serious eye irritation.[5][6]
Skin Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended), a chemically resistant lab coat, and closed-toe shoes.[5][6]	Prevents skin contact, which can lead to irritation.[2][4] Nitrile and Neoprene gloves offer good resistance to a range of organic solvents often used with this compound.[6][7] A lab coat provides a removable barrier to protect personal clothing and underlying skin from contamination.[8]
Respiratory Protection	To be used in a well-ventilated area or a chemical fume hood. [5][6] If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is necessary.[5]	Minimizes the inhalation of fine dust particles or vapors, which may cause respiratory tract irritation.[4][5] Working in a fume hood is the preferred engineering control to contain the chemical at its source.[6]

Operational Plan: A Step-by-Step Guide to Safe Handling

Adherence to a standardized operational procedure is critical for minimizing exposure and preventing accidents. The following workflow provides a logical sequence for safely handling **Methyl 4-bromo-2-methoxybenzoate**.

Workflow for Safe Handling



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Sources

- 1. Methyl 4-bromo-2-methoxybenzoate | C₉H₉BrO₃ | CID 15128242 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tcichemicals.com [tcichemicals.com]
- 3. 139102-34-4 Methyl 4-bromo-2-methoxybenzoate AKSci X2841 [aksci.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. Safety Tips for Handling Laboratory Chemicals - Actylis Lab [actylislab.com]
- 7. Lab Safety Equipment & PPE | ChemTalk [chemistrytalk.org]
- 8. Best practices for handling chemical reagents to prevent cross-contamination | Quimivita [quimivita.com]
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